

Structure elucidation of 2,5-Dichloroisonicotinonitrile using NMR and mass spectrometry

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Compound of Interest

Compound Name: **2,5-Dichloroisonicotinonitrile**

Cat. No.: **B173735**

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A Technical Guide to the Structural Elucidation of 2,5-Dichloroisonicotinonitrile

Abstract

In the fields of pharmaceutical development and materials science, the unequivocal structural confirmation of novel and existing chemical entities is a cornerstone of rigorous scientific practice. This guide provides an in-depth, technical walkthrough of the analytical methodologies employed to elucidate the structure of **2,5-Dichloroisonicotinonitrile**, a halogenated pyridine derivative. By synergistically applying High-Resolution Mass Spectrometry (HRMS) and a suite of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy techniques, we demonstrate a robust, self-validating workflow. This document is intended for researchers, scientists, and drug development professionals, offering not only step-by-step protocols but also the underlying scientific rationale for each experimental choice, thereby ensuring both technical accuracy and practical applicability.

Introduction: The Imperative for Unambiguous Characterization

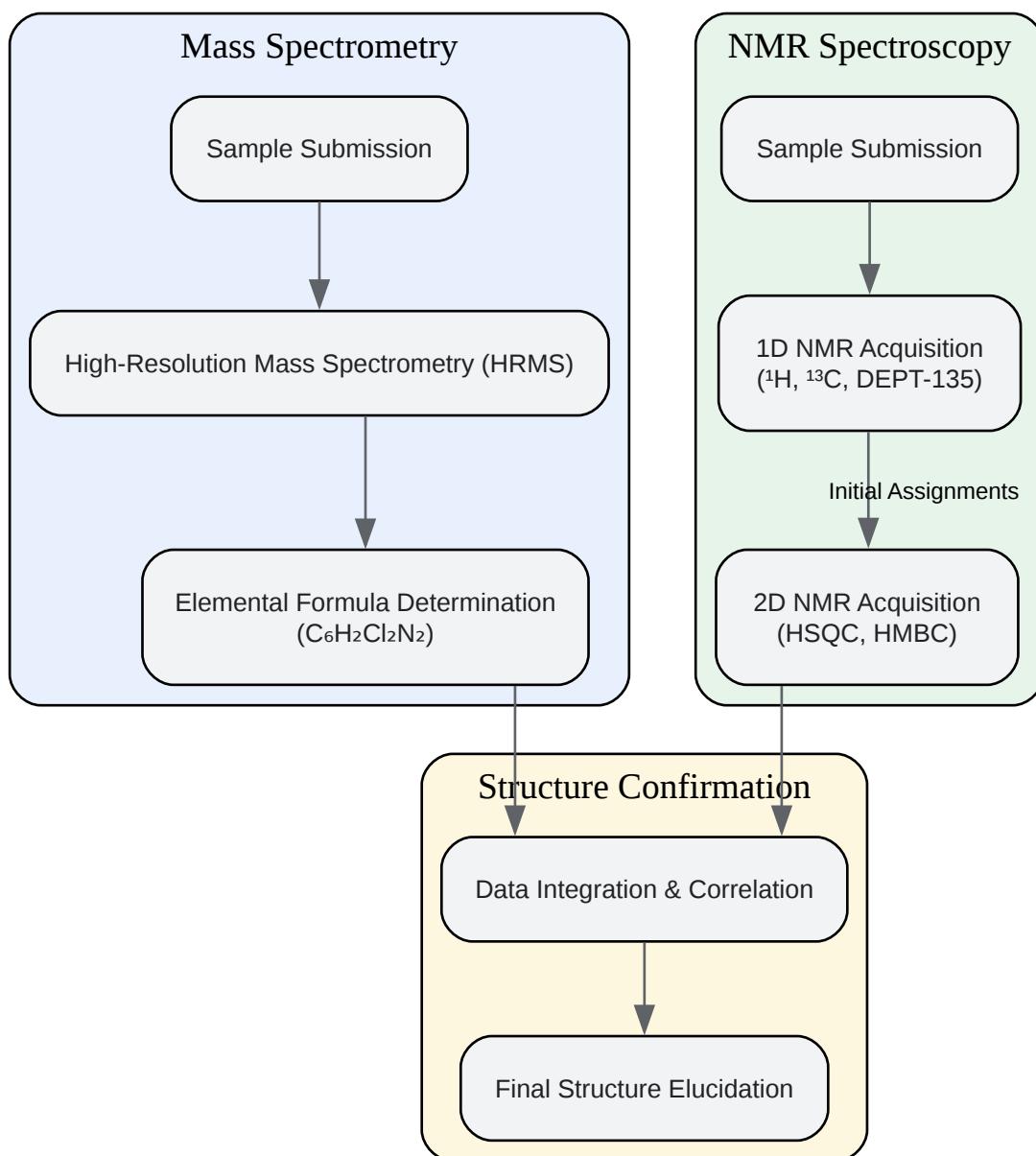
2,5-Dichloroisonicotinonitrile ($C_6H_2Cl_2N_2$) is a substituted pyridine nitrile, a class of compounds frequently utilized as building blocks in the synthesis of agrochemicals and

pharmaceuticals. The precise placement of the chloro and nitrile substituents on the pyridine ring dictates the molecule's steric and electronic properties, which in turn govern its reactivity and biological activity. An incorrect structural assignment can lead to misinterpreted structure-activity relationships (SAR), wasted resources, and potential safety issues in downstream applications.

Therefore, a multi-faceted analytical approach is not just recommended but essential for definitive structure confirmation. This guide will demonstrate how the combination of mass spectrometry, for determining elemental composition, and advanced NMR spectroscopy, for mapping atomic connectivity, provides an irrefutable structural proof.

Strategic Analytical Workflow

The elucidation process follows a logical progression from coarse to fine structural detail. The initial step uses HRMS to determine the exact mass and, by extension, the molecular formula. This is followed by a comprehensive NMR analysis to establish the bonding framework and the relative positions of all atoms.



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